

Potassium Valerate: Application Notes and Protocols for Organic Synthesis

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Compound of Interest

Compound Name: Potassium valerate

Cat. No.: B096342

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Introduction

Potassium valerate, also known as potassium pentanoate, is the potassium salt of valeric acid. While it is a salt of a weak acid and a strong base, suggesting basic properties, its application as a general base in a wide range of organic reactions is not extensively documented in readily available scientific literature. Its most prominent and well-established application in organic synthesis is in the Kolbe electrolysis for the formation of octane. This document provides detailed application notes and protocols for this specific reaction, alongside a general discussion of the role of potassium salts as bases in other key organic transformations.

Physicochemical Data of Potassium Valerate

A summary of the key physical and chemical properties of **potassium valerate** is presented in Table 1. This data is essential for handling the reagent and for designing experimental setups.

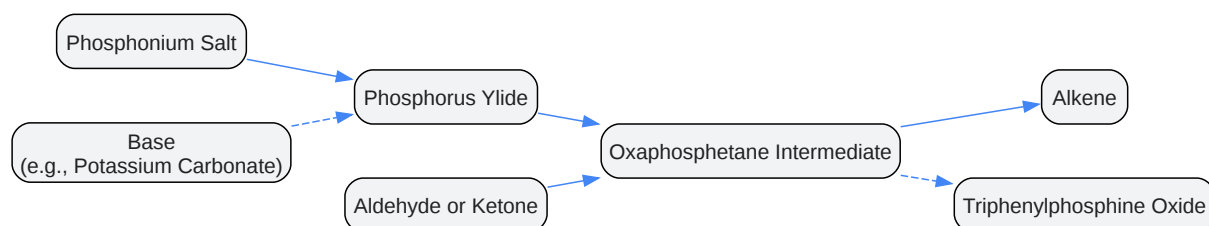
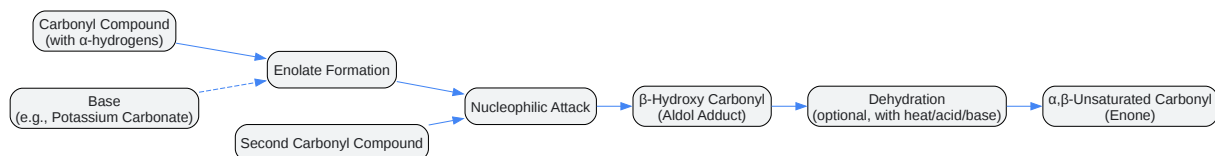
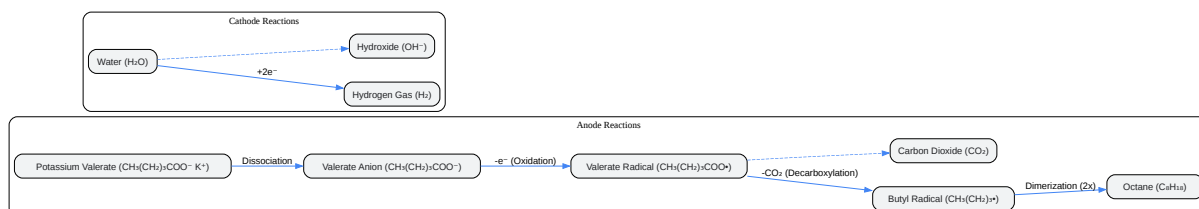
Property	Value	Reference
CAS Number	19455-21-1	[1]
Molecular Formula	C ₅ H ₉ KO ₂	[1]
Molecular Weight	140.22 g/mol	[1]
Appearance	White solid	
Boiling Point	185.3°C at 760 mmHg (of valeric acid)	
Solubility	Soluble in water	

Core Application: Kolbe Electrolysis

The Kolbe electrolysis is an electrochemical oxidative decarboxylation of a carboxylate salt, leading to the formation of a new carbon-carbon bond. In the case of **potassium valerate**, the electrolysis results in the formation of octane.[2]

Reaction Mechanism

The reaction proceeds via a radical mechanism at the anode. The valerate anion is oxidized to a valerate radical, which then loses carbon dioxide to form a butyl radical. Two butyl radicals then dimerize to form octane.



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References

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